

Personal protective equipment for handling Cobalt tricarbonyl nitrosyl

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Compound of Interest

Compound Name: Cobalt tricarbonyl nitrosyl

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Essential Safety and Handling Guide for Cobalt Tricarbonyl Nitrosyl

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Cobalt tricarbonyl nitrosyl** ($\text{Co}(\text{CO})_3\text{NO}$). Adherence to these procedures is essential to ensure a safe laboratory environment.

Cobalt tricarbonyl nitrosyl is a toxic, volatile, and air-sensitive liquid that poses significant health risks.^[1] It is harmful if swallowed, inhaled, or in contact with skin, and may cause allergic reactions.^[1] This compound is also flammable and can decompose at elevated temperatures, releasing irritating fumes and carbon monoxide.^{[2][3]}

Exposure Limits and Hazard Identification

All work with **Cobalt tricarbonyl nitrosyl** must be conducted in a manner that keeps exposure below established limits.

Parameter	Value	Entity
ACGIH TWA	0.1 mg/m ³ (as Co)	ACGIH
OSHA PEL	0.1 mg/m ³	OSHA
OSHA REL	0.05 mg/m ³	OSHA
NIOSH REL	0.02 mg/m ³	NIOSH

ACGIH TWA: American Conference of Governmental Industrial Hygienists Time-Weighted Average; OSHA PEL: Occupational Safety and Health Administration Permissible Exposure Limit; OSHA REL: Occupational Safety and Health Administration Recommended Exposure Limit; NIOSH REL: National Institute for Occupational Safety and Health Recommended Exposure Limit.[4]

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory when handling **Cobalt tricarbonyl nitrosyl**.

Protection Type	Specification
Hand Protection	Neoprene or nitrile rubber gloves.[5]
Eye Protection	Chemical safety goggles. Contact lenses should not be worn.[5]
Skin and Body	A complete suit protecting against chemicals.[4]
Respiratory	Use an approved respirator in case of inadequate ventilation.[4]

Handling and Storage Protocol

Engineering Controls:

- All handling must occur within a certified chemical fume hood with exhaust ventilation.[2][5]

- An emergency eyewash station and safety shower must be readily accessible in the immediate vicinity of potential exposure.[2][5]

Storage:

- Store in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[2][3][4]
- Keep containers tightly sealed and store at temperatures below 5°C.[2][5]
- The compound is air-sensitive and should be stored under an inert atmosphere.[1][6]
- Incompatible with oxidizing agents.[2][5]

Handling Procedure:

- Preparation:
 - Ensure the fume hood is functioning correctly.
 - Don all required PPE.
 - Have spill cleanup materials readily available.
- During Handling:
 - Avoid all eye and skin contact and do not breathe vapors or mist.[2][5]
 - Use only non-sparking tools.[3]
 - Ground all equipment to prevent static discharge.[3]
- After Handling:
 - Wash hands and any exposed skin thoroughly with mild soap and water after handling and before eating, drinking, or smoking.[2][5]
 - Decontaminate all equipment used.

- Wash contaminated clothing before reuse.[2][5]

Emergency Procedures

First-Aid Measures:

- If Swallowed: Immediately call a physician or poison control center. Rinse mouth. Do NOT induce vomiting.[1][3]
- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- In Case of Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[3][4]
- In Case of Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.[3][4]

Spill Response:

- Evacuate all non-essential personnel from the area.[2]
- Ensure adequate ventilation.[4]
- Remove all sources of ignition.[3]
- Wearing appropriate PPE, absorb the spill with an inert absorbent material.[2][3]
- Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[3]
- Prevent the spill from entering sewers or public waters.[2][5]

Disposal Plan

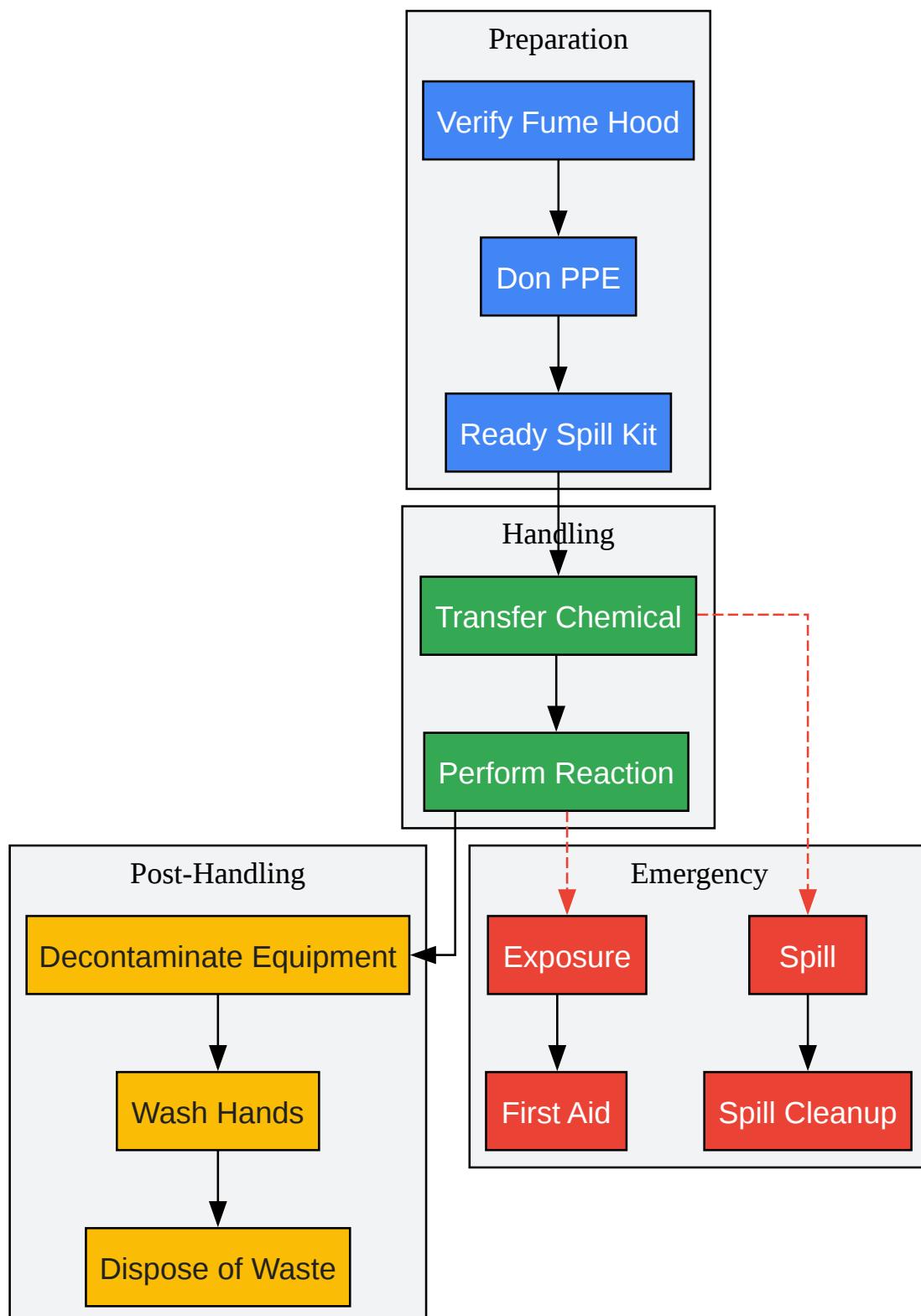
All waste containing **Cobalt tricarbonyl nitrosyl** must be treated as hazardous waste.

- Dispose of the chemical and its container through a licensed waste disposal facility.[2][5]

- Do not release into the environment.[2][5]
- Follow all local, regional, and national regulations for hazardous waste disposal.[3]

Procedural Workflow

The following diagram illustrates the key steps for safely handling **Cobalt tricarbonyl nitrosyl**.



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Caption: Workflow for handling **Cobalt tricarbonyl nitrosyl**.

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